

"Ethyl 5-nitrobenzofuran-2-carboxylate" synthesis mechanism and intermediates

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Compound of Interest

Compound Name: Ethyl 5-nitrobenzofuran-2-carboxylate

Cat. No.: B115105

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The Synthesis of Ethyl 5-nitrobenzofuran-2-carboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis mechanism, intermediates, and experimental protocols for producing **Ethyl 5-nitrobenzofuran-2-carboxylate**, a key intermediate in the development of various pharmaceuticals. The information presented herein is curated for professionals in the fields of chemical research and drug development.

Core Synthesis Pathways and Mechanisms

The synthesis of **Ethyl 5-nitrobenzofuran-2-carboxylate** is primarily achieved through a base-catalyzed cyclocondensation reaction. The most common starting material for this process is 5-nitrosalicylaldehyde. This is reacted with a compound containing a reactive methylene group and an ester functionality, which will form the remainder of the furan ring. Key reagents for this step include diethyl bromomalonate and ethyl bromoacetate.

The general mechanism proceeds as follows:

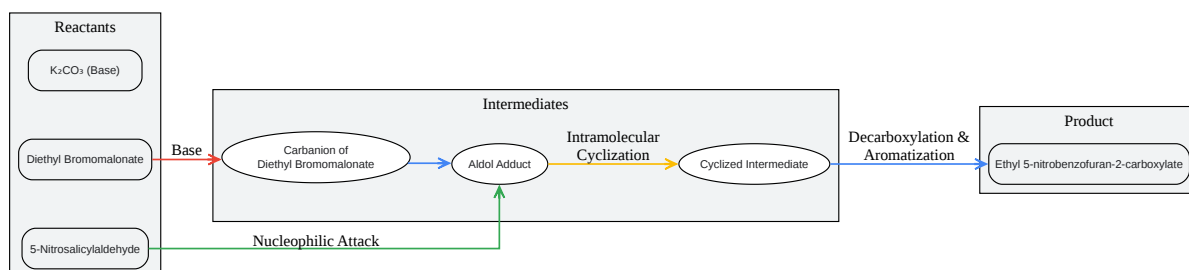
- **Deprotonation:** A base, typically a carbonate such as potassium carbonate or sodium carbonate, deprotonates the active methylene group of the reagent (e.g., diethyl

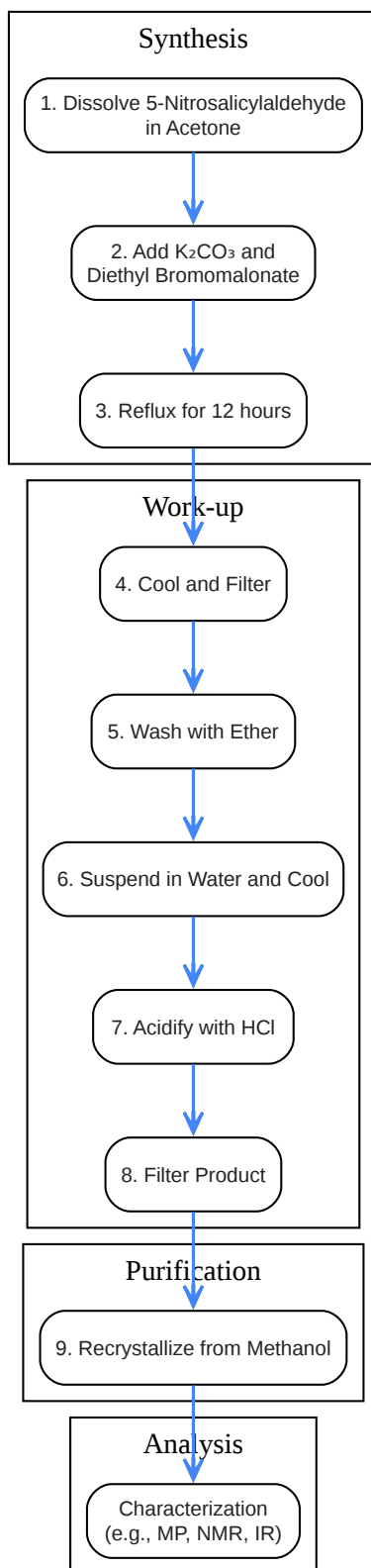
bromomalonate), creating a nucleophilic carbanion.

- **Nucleophilic Attack:** The carbanion attacks the electrophilic carbonyl carbon of the 5-nitrosalicylaldehyde, forming an alkoxide intermediate.
- **Proton Transfer:** A proton transfer likely occurs, neutralizing the alkoxide.
- **Intramolecular Cyclization:** The phenoxide ion, formed by the deprotonation of the hydroxyl group on the salicylaldehyde, acts as a nucleophile, attacking the carbon atom bonded to the bromine. This intramolecular Williamson ether synthesis step forms the dihydrobenzofuran ring.
- **Elimination/Aromatization:** Subsequent elimination of water and, in the case of using diethyl bromomalonate, a carboxyl group, leads to the formation of the aromatic benzofuran ring system.

Visualizing the Synthesis Mechanism

The following diagram illustrates the proposed reaction mechanism for the synthesis of **Ethyl 5-nitrobenzofuran-2-carboxylate** from 5-nitrosalicylaldehyde and diethyl bromomalonate.





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